

Thioanisole (CAS 100-68-5): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Thioanisole, with the chemical formula C₇H₈S and CAS number 100-68-5, is an organosulfur compound and the simplest alkyl-aryl thioether.[1] This colorless to pale yellow liquid possesses a distinct, strong odor.[2][3] It is a versatile chemical intermediate with significant applications across various fields, including pharmaceuticals, agrochemicals, and materials science, primarily owing to the reactivity of its sulfur atom and the stability of the aromatic ring. [2][3] This guide provides an in-depth overview of the physicochemical properties, synthesis, key reactions, and applications of **thioanisole**, supplemented with detailed experimental protocols and graphical representations of its chemical behavior and utility.

Physicochemical Properties

Thioanisole is insoluble in water but soluble in many organic solvents such as ethanol, ether, and benzene.[2][3][4] Its key physical and chemical properties are summarized in the table below.



| Property | Value | Reference |
|--------------------------|---------------------------------|-----------|
| CAS Number | 100-68-5 | [1] |
| Molecular Formula | C7H8S | [1] |
| Molar Mass | 124.21 g/mol | [4][5] |
| Appearance | Colorless to pale yellow liquid | [1][2][3] |
| Odor | Strong, unpleasant, stench | [2][3][6] |
| Melting Point | -15 °C to -17 °C | [1][5][6] |
| Boiling Point | 188 °C to 193 °C at 1013 hPa | [1][5][6] |
| Density | 1.0533 - 1.057 g/cm³ at 20 °C | [1][4][5] |
| Refractive Index (n20/D) | 1.587 | [4][7] |
| Flash Point | 73 °C (163.4 °F) | [5] |
| Vapor Pressure | 38.5 Pa at 20 °C | [5][7] |
| Water Solubility | <1 mg/L | [5][7] |
| LogP | 2.9 at 25 °C | [7] |

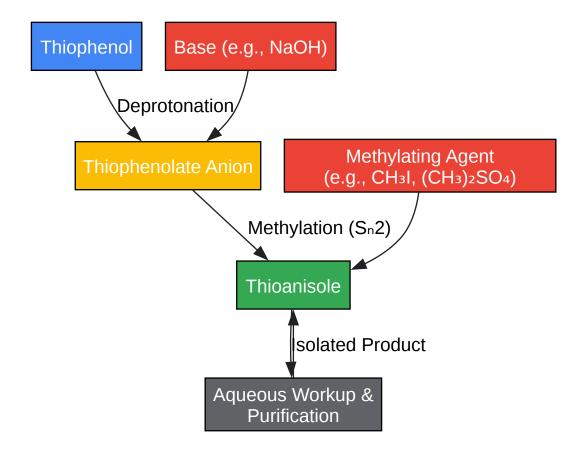
Synthesis of Thioanisole

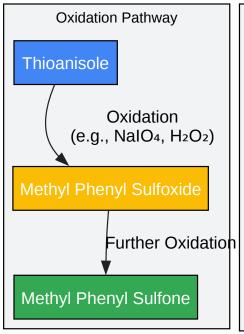
Thioanisole is primarily synthesized through the methylation of thiophenol.[1] Various methylating agents can be employed, with common laboratory and industrial methods detailed below.

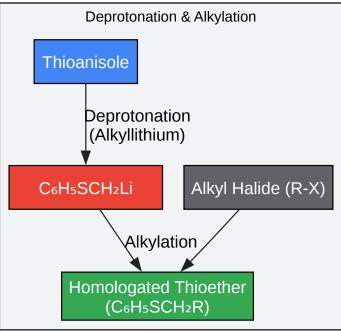
General Synthesis Workflow

The synthesis of **thioanisole** generally follows a two-step process involving the deprotonation of a thiol followed by nucleophilic substitution with a methylating agent.

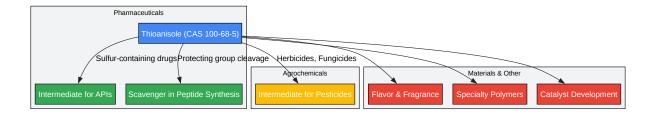












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